

Essential Safety and Operational Guide for Handling BMS-986020 Sodium

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Compound of Interest

Compound Name: BMS-986020 sodium

Cat. No.: B10815114

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **BMS-986020 sodium**. The following procedural steps are designed to ensure the safety of laboratory personnel and the integrity of research activities.

Compound Identification and Hazards

BMS-986020 sodium is a high-affinity lysophosphatidic acid receptor 1 (LPA1) antagonist.^[1] While a Safety Data Sheet (SDS) from one supplier classifies it as not a hazardous substance or mixture, it is prudent to handle this potent research compound with a high degree of caution, assuming it may have uncharacterized hazards.^[2]

Physicochemical Data:

| Property | Value |
|-------------------|---|
| CAS Number | 1380650-53-2 |
| Molecular Formula | C ₂₉ H ₂₅ N ₂ NaO ₅ |
| Molecular Weight | 504.51 g/mol |

Personal Protective Equipment (PPE)

The use of appropriate PPE is the primary barrier against exposure. The following PPE is mandatory when handling **BMS-986020 sodium**.

PPE Requirements:

| PPE Category | Specification | Rationale |
|------------------------|---|---|
| Hand Protection | Chemical-resistant gloves (e.g., nitrile). | To prevent skin contact. |
| Eye Protection | Safety goggles with side-shields. | To protect eyes from dust particles and splashes. |
| Respiratory Protection | A suitable respirator should be used if dust formation is likely. | To prevent inhalation of the compound. |
| Body Protection | A lab coat or impervious clothing. | To protect skin and personal clothing from contamination. |

Safe Handling Procedures

Adherence to a strict operational plan is crucial for minimizing exposure and ensuring a safe laboratory environment.

Engineering Controls

- Ventilation: All handling of **BMS-986020 sodium** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood or a powder containment hood to minimize inhalation risks.[\[2\]](#)
- Containment: For procedures with a higher risk of generating aerosols or dust, such as weighing or preparing stock solutions, consider the use of a glove box or an isolator.

Step-by-Step Handling Protocol

- Preparation:
 - Designate a specific area for handling **BMS-986020 sodium**.

- Ensure a safety shower and eyewash station are readily accessible.[\[2\]](#)
- Prepare all necessary equipment and reagents before handling the compound.
- Don the required PPE as specified in the table above.
- Weighing and Solution Preparation:
 - Handle the solid form of the compound with care to avoid generating dust.
 - When preparing solutions, slowly add the solvent to the solid to prevent splashing.
 - Keep containers with the compound tightly sealed when not in use.
- Post-Handling:
 - Thoroughly decontaminate all surfaces and equipment after use.
 - Remove PPE carefully to avoid self-contamination and dispose of it in the designated waste stream.
 - Wash hands thoroughly with soap and water after completing work and before leaving the laboratory.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

First Aid Measures

| Exposure Route | First Aid Protocol[2] |
|----------------|--|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. |
| Skin Contact | Remove contaminated clothing and rinse the affected skin area thoroughly with water. Seek medical attention if irritation develops. |
| Inhalation | Move the exposed person to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention. |
| Ingestion | Do not induce vomiting. Wash out the mouth with water and seek immediate medical attention. |

Accidental Release Measures

- Small Spills:
 - Wear full PPE.
 - Carefully sweep up the solid material, avoiding dust generation.
 - Place the spilled material into a sealed container for disposal.
 - Clean the spill area with an appropriate decontaminating solution.
- Large Spills:
 - Evacuate the area.
 - Prevent the substance from entering drains or waterways.
 - Contact your institution's environmental health and safety (EHS) department for assistance with cleanup.

Disposal Plan

Proper disposal of **BMS-986020 sodium** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

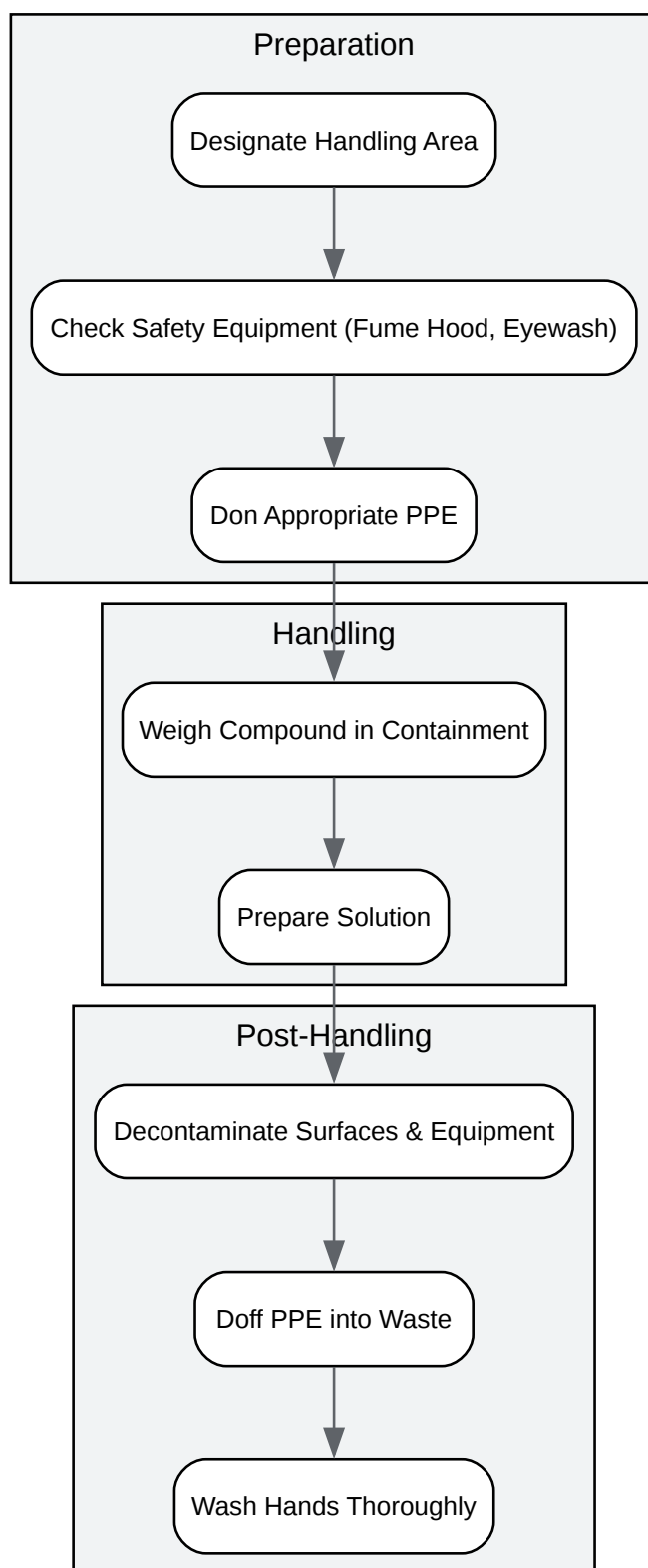
- Solid Waste: All solid waste contaminated with **BMS-986020 sodium** (e.g., unused compound, contaminated PPE, weighing paper) should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **BMS-986020 sodium** should be collected in a separate, sealed, and labeled hazardous waste container. Do not dispose of solutions down the drain.
- Sharps: Any sharps (e.g., needles, pipette tips) contaminated with the compound should be placed in a designated, puncture-resistant sharps container for hazardous waste.

Disposal Procedure

- Collect all waste in appropriately labeled and sealed containers.
- Follow your institution's specific procedures for the disposal of chemical waste.
- Contact your EHS department to arrange for the pickup and disposal of the hazardous waste in accordance with local, state, and federal regulations. For cytotoxic compounds, high-temperature incineration is often the required disposal method.

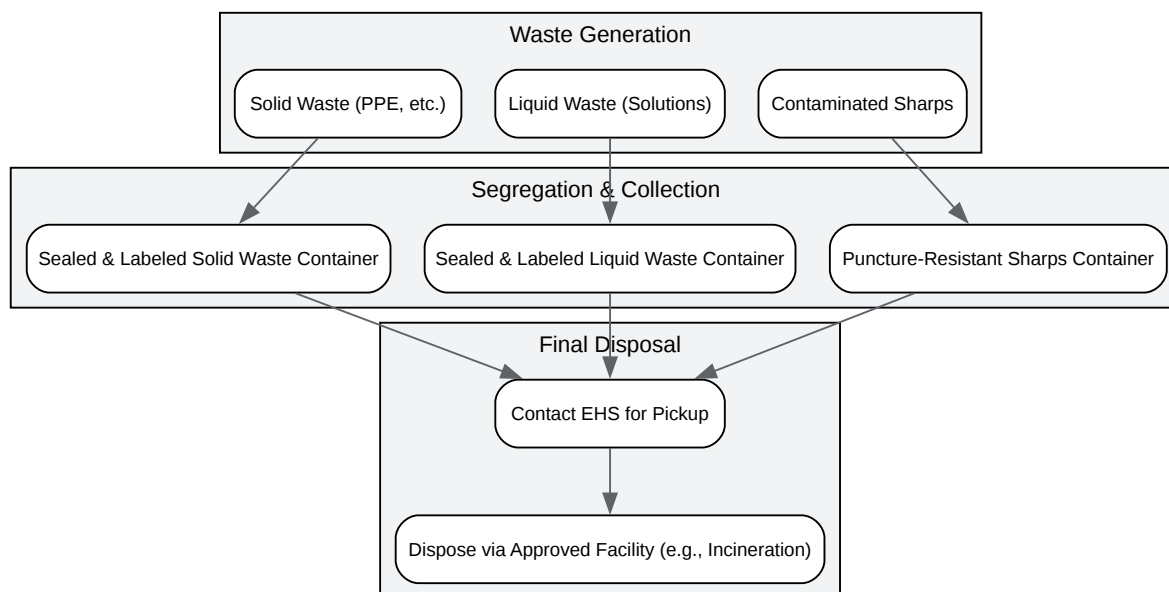
Visual Workflow Diagrams

The following diagrams illustrate the key procedural workflows for handling and disposing of **BMS-986020 sodium**.



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Caption: Workflow for Safe Handling of **BMS-986020 Sodium**.



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Caption: Waste Disposal Workflow for **BMS-986020 Sodium**.

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References

- 1. BMS-986020 (sodium) - MedChem Express [bioscience.co.uk]
- 2. file.glpbio.com [file.glpbio.com]
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